

# 4,4'-Methylenebispyrocatechol CAS number and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,4'-Methylenebispyrocatechol

Cat. No.: B089054

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## 4,4'-Methylenebispyrocatechol: A Technical Overview

CAS Number: 14235-78-0

### Abstract

**4,4'-Methylenebispyrocatechol**, also known by its IUPAC name 4-[(3,4-dihydroxyphenyl)methyl]benzene-1,2-diol, is a polycyclic phenol that has been identified as a naturally occurring compound in the red alga *Odonthalia corymbifera*. Despite its defined chemical structure and natural origin, publicly available data on its specific physical properties, synthetic methodologies, and biological activities, including its effects on cellular signaling pathways, is notably scarce. This technical guide provides a comprehensive summary of the currently available information for researchers, scientists, and professionals in drug development, while also highlighting the significant gaps in the existing scientific literature.

### Chemical and Physical Properties

Detailed experimental data for the physical properties of **4,4'-Methylenebispyrocatechol** are not readily available in published literature. The following table summarizes the basic chemical identifiers and computed properties.

Property	Value	Source
CAS Number	14235-78-0	PubChem[1]
IUPAC Name	4-[(3,4-dihydroxyphenyl)methyl]benzene-1,2-diol	PubChem[1]
Molecular Formula	C <sub>13</sub> H <sub>12</sub> O <sub>4</sub>	PubChem[1]
Molecular Weight	232.23 g/mol	PubChem[1]
Melting Point	Not Available	
Boiling Point	Not Available	
Solubility	Not Available	

## Synthesis and Isolation

### Chemical Synthesis

A specific, detailed experimental protocol for the chemical synthesis of **4,4'-Methylenebispyrocatechol**

is not described in the current scientific literature. General synthetic strategies for related bis-pyrocatechol compounds may involve the condensation of pyrocatechol with a methylene source, but a validated procedure for this specific isomer is not available.

### Natural Source and Isolation

**4,4'-Methylenebispyrocatechol** has been reported to be a constituent of the red alga *Odonthalia corymbifera*[1]. However, a detailed experimental protocol for its isolation and purification from this natural source has not been published. Research on *Odonthalia corymbifera* has often focused on the isolation and biological activities of its brominated phenolic compounds.

## Biological Activity and Signaling Pathways

There is a significant lack of research on the biological activity of **4,4'-Methylenebispyrocatechol**.

While related pyrocatechol derivatives have been investigated for

their antioxidant and anti-inflammatory properties, no specific studies have been found that detail the biological effects or the mechanism of action of **4,4'-Methylenebispyrocatechol**. Consequently, there is no information available regarding its influence on any cellular signaling pathways.

## Experimental Protocols

Due to the absence of published research on the synthesis, isolation, or biological evaluation of **4,4'-Methylenebispyrocatechol**, no detailed experimental protocols can be provided at this time.

## Signaling Pathways and Experimental Workflows

As there is no available information on the interaction of **4,4'-Methylenebispyrocatechol** with any biological pathways, the creation of signaling pathway diagrams is not possible. Similarly, without published experimental studies, diagrams of experimental workflows cannot be generated.

## Future Directions

The lack of data on **4,4'-Methylenebispyrocatechol** presents a clear opportunity for future research. Key areas for investigation include:

- Development of a robust synthetic route to enable further study of the compound.
- Establishment of an efficient protocol for its isolation from *Odonthalia corymbifera*.
- Comprehensive evaluation of its biological activities, including but not limited to its potential antioxidant, anti-inflammatory, antimicrobial, and cytotoxic properties.
- Investigation into its mechanism of action and its effects on key cellular signaling pathways, which could unveil potential therapeutic applications.

## Conclusion

**4,4'-Methylenebispyrocatechol** is a structurally defined natural product with a validated CAS number. However, a thorough review of the scientific literature reveals a significant void in our understanding of its physicochemical properties, synthesis, and biological functions. This guide

serves to consolidate the limited available information and to underscore the need for foundational research to unlock the potential of this molecule for applications in drug discovery and other scientific fields.

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## References

- 1. 4,4'-Methylenedibenzene-1,2-Diol | C<sub>13</sub>H<sub>12</sub>O<sub>4</sub> | CID 10059806 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)